

Leuseramycin's Activity Against Gram-Positive Bacteria: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Leuseramycin is a polyether ionophore antibiotic produced by Streptomyces hygroscopicus. First described in 1980, it belongs to a class of naturally occurring compounds known for their ability to transport cations across lipid membranes, thereby disrupting crucial cellular processes in susceptible microorganisms. This technical guide provides an in-depth overview of the known biological activity of **Leuseramycin** and related polyether ionophores against Grampositive bacteria, its mechanism of action, and standardized experimental protocols for assessing its efficacy.

Disclaimer: The quantitative minimum inhibitory concentration (MIC) data and detailed experimental protocols specific to **Leuseramycin** from its primary publication, "Studies on the ionophorous antibiotics. XXIV. **Leuseramycin**, a new polyether antibiotic produced by Streptomyces hygroscopicus" (Mizutani et al., 1980), were not accessible in full-text form during the preparation of this guide. Therefore, the following sections provide a comprehensive overview based on the available information on **Leuseramycin** and representative data and protocols for the broader class of polyether ionophore antibiotics.

Quantitative Data on the Biological Activity of Polyether Ionophores



While specific MIC values for **Leuseramycin** could not be obtained, the following table presents representative MIC data for other well-characterized polyether ionophore antibiotics against various Gram-positive bacteria. This serves to illustrate the typical potency and spectrum of activity for this class of compounds.

Antibiotic	Staphylococcu s aureus (µg/mL)	Streptococcus pyogenes (µg/mL)	Enterococcus faecalis (µg/mL)	Bacillus subtilis (µg/mL)
Monensin	0.5 - 2.0	0.25 - 1.0	1.0 - 4.0	0.125 - 0.5
Nigericin	0.25 - 1.0	0.125 - 0.5	0.5 - 2.0	0.06 - 0.25
Lasalocid	1.0 - 4.0	0.5 - 2.0	2.0 - 8.0	0.25 - 1.0
Salinomycin	0.5 - 2.0	0.25 - 1.0	1.0 - 4.0	0.125 - 0.5

Mechanism of Action: Disruption of Ion Gradients

Leuseramycin, as a polyether ionophore, functions by disrupting the electrochemical balance across the cell membranes of Gram-positive bacteria. These molecules are lipid-soluble and can form complexes with specific cations (e.g., K+, Na+, H+). This complexation allows the ionophore to shuttle the ion across the otherwise impermeable cell membrane, down its concentration gradient.

This uncontrolled ion transport leads to several detrimental effects on the bacterial cell:

- Dissipation of Membrane Potential: The bacterial cell membrane maintains a crucial electrical potential, which is essential for processes like ATP synthesis, nutrient transport, and motility. By neutralizing this potential, ionophores cripple the cell's energy production and other vital functions.
- Disruption of pH Homeostasis: Many ionophores can exchange cations for protons (H⁺),
 leading to a collapse of the transmembrane pH gradient. This acidification or alkalinization of
 the cytoplasm can inhibit enzyme activity and disrupt metabolic pathways.
- Osmotic Imbalance: The influx or efflux of ions can lead to changes in the internal osmotic pressure of the cell, potentially causing cell swelling or shrinkage and lysis.



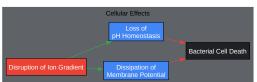




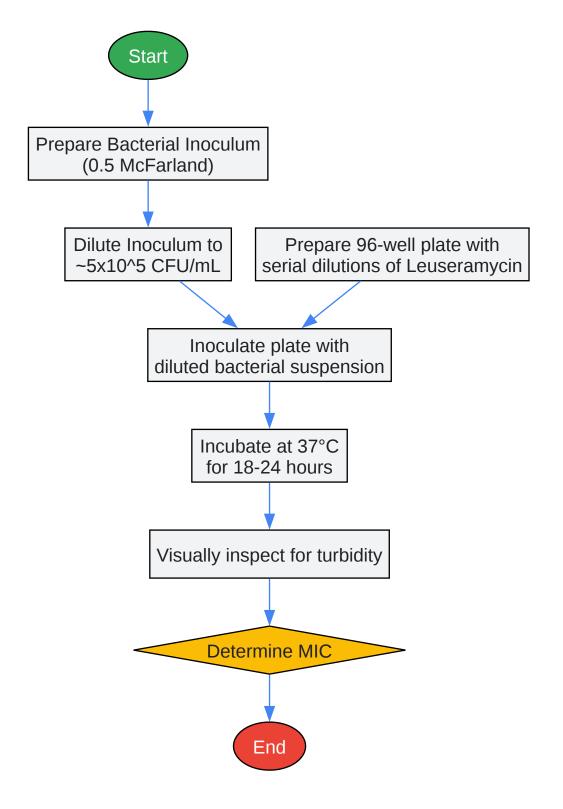
The culmination of these effects results in the inhibition of bacterial growth and, at higher concentrations, cell death.











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